

Application Notes and Protocols for SR2211 in Cell Culture

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Compound of Interest

Compound Name: SR2211

Cat. No.: B610972

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Introduction

SR2211 is a potent and selective synthetic inverse agonist of the Retinoic Acid Receptor-related Orphan Receptor gamma (ROR γ). ROR γ is a key transcription factor involved in the differentiation of Th17 cells and the production of pro-inflammatory cytokines, most notably Interleukin-17 (IL-17). By inhibiting ROR γ activity, **SR2211** effectively suppresses IL-17 expression, making it a valuable tool for studying autoimmune and inflammatory diseases. This document provides detailed information on the solubility of **SR2211**, protocols for its use in cell culture, and an overview of its mechanism of action.

Solubility of SR2211

SR2211 exhibits high solubility in dimethyl sulfoxide (DMSO), while its solubility in aqueous solutions like cell culture media is limited. It is crucial to prepare a concentrated stock solution in DMSO and then dilute it to the final working concentration in the cell culture medium.

Data Presentation: Solubility of **SR2211**

Solvent	Concentration (mg/mL)	Concentration (mM)	Notes
DMSO	20 - 52.75 mg/mL[1]	~37.9 - 100 mM	Highly soluble. Sonication may be required for complete dissolution at higher concentrations.[2]
Cell Culture Media (e.g., DMEM, RPMI)	Not directly reported	Not directly reported	While quantitative data is unavailable, SR2211 has been successfully used in cell culture at working concentrations up to 5 μ M by diluting a DMSO stock.[3] It is critical to ensure the final DMSO concentration in the culture medium is non-toxic to the cells.

Experimental Protocols

Protocol 1: Preparation of SR2211 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **SR2211** in DMSO.

Materials:

- **SR2211** powder (Molecular Weight: 527.48 g/mol)
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials

Procedure:

- **Weighing:** Accurately weigh a specific amount of **SR2211** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 5.27 mg of **SR2211**.
- **Dissolution:** Add the appropriate volume of DMSO to the **SR2211** powder. For a 10 mM stock, add 1 mL of DMSO to 5.27 mg of **SR2211**.
- **Mixing:** Vortex the solution thoroughly until the **SR2211** is completely dissolved. Gentle warming or sonication can be used to aid dissolution if necessary.
- **Storage:** Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the stock solution at -20°C for short-term storage (up to 3 months) or at -80°C for long-term storage (up to 6 months).^{[1][4]}

Protocol 2: Application of SR2211 in Cell Culture

This protocol provides a general procedure for treating adherent cells with **SR2211**.

Materials:

- Cultured cells in appropriate multi-well plates
- Complete cell culture medium (e.g., DMEM with 10% FBS)
- **SR2211** stock solution (e.g., 10 mM in DMSO)
- Vehicle control (DMSO)

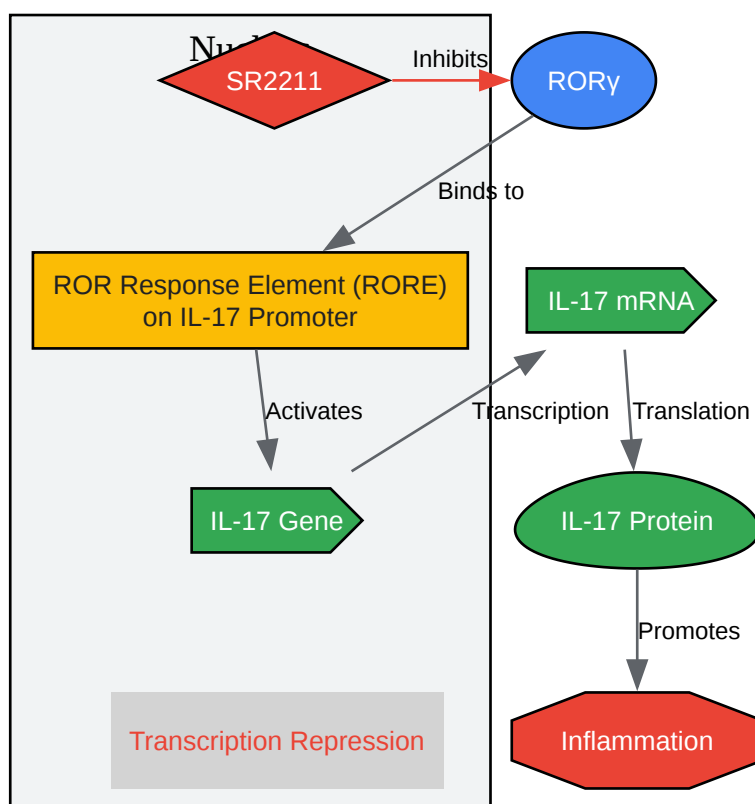
Procedure:

- **Cell Seeding:** Seed cells in a multi-well plate at a density that will ensure they are in the logarithmic growth phase at the time of treatment. Allow the cells to adhere and grow overnight.
- **Preparation of Working Solution:** On the day of the experiment, thaw an aliquot of the **SR2211** stock solution. Prepare a series of dilutions of the **SR2211** stock solution in complete cell culture medium to achieve the desired final concentrations. For example, to achieve a final concentration of 5 µM in 1 mL of medium, add 0.5 µL of a 10 mM stock solution.

- **Vehicle Control:** Prepare a vehicle control by adding the same volume of DMSO to the cell culture medium as used for the highest concentration of **SR2211**. This is crucial to distinguish the effects of the compound from the effects of the solvent. The final concentration of DMSO in the cell culture should ideally be kept below 0.1% to avoid cytotoxicity, although some cell lines may tolerate up to 0.5%.^{[2][5]}
- **Treatment:** Carefully remove the old medium from the cells and replace it with the medium containing the desired concentrations of **SR2211** or the vehicle control.
- **Incubation:** Incubate the cells for the desired period (e.g., 24, 48, or 72 hours) under standard cell culture conditions (e.g., 37°C, 5% CO₂).
- **Analysis:** Following incubation, the cells can be harvested and analyzed for various endpoints, such as gene expression (e.g., IL-17), protein levels, or cell viability.

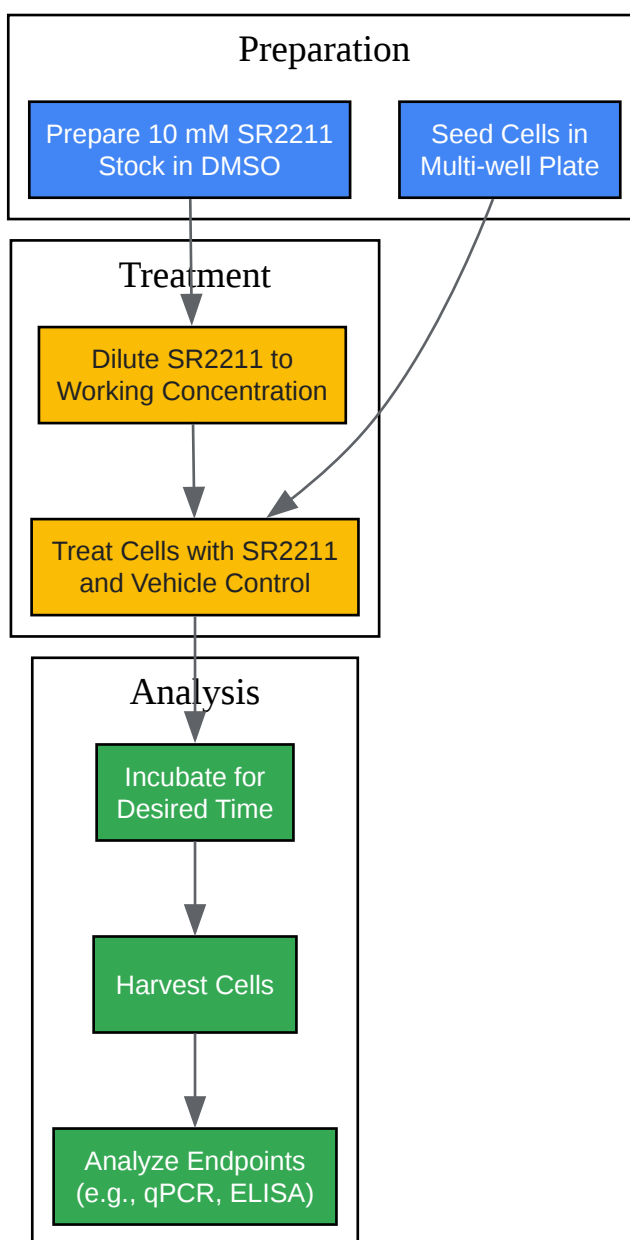
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the signaling pathway of **SR2211** and a typical experimental workflow for its use in cell culture.



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Caption: **SR2211** inhibits RORγ, repressing IL-17 gene transcription.



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Caption: A typical workflow for in vitro experiments using **SR2211**.

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